

Application Note: Reconstitution and Handling of Lyophilized Thymalfasin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Thymalfasin*

Cat. No.: *B15566226*

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Audience: Researchers, scientists, and drug development professionals.

Introduction **Thymalfasin**, also known as Thymosin Alpha 1, is a 28-amino acid polypeptide with a molecular weight of 3,108 daltons.^{[1][2]} It is a synthetic analogue of the naturally occurring thymic peptide, recognized for its immunomodulatory properties that enhance and restore immune function.^{[3][4][5]} **Thymalfasin** is used to augment T-cell function and has been investigated for treating immunocompromised states, malignancies, and viral infections, and as a vaccine adjuvant. This document provides a detailed protocol for the reconstitution of lyophilized **Thymalfasin** powder, along with guidelines for storage, quality control, and functional assessment.

Quantitative Data Summary

The key specifications for a common formulation of **Thymalfasin** (Zadaxin™) are summarized below.

Parameter	Value
Active Ingredient	1.6 mg Thymalfasin (Thymosin Alpha 1)
Excipients	50 mg Mannitol, Sodium Phosphate Buffer
Final pH (reconstituted)	6.8
Molecular Weight	3,108 daltons
Amino Acid Sequence	Ac-Ser-Asp-Ala-Ala-Val-Asp-Thr-Ser-Ser-Glu-Ile-Thr-Thr-Lys-Asp-Leu-Lys-Glu-Lys-Lys-Glu-Val-Val-Glu-Glu-Ala-Glu-Asn-OH
Appearance	Sterile Filtered White Lyophilized (Freeze-Dried) Powder

Protocols and Methodologies

Reconstitution Protocol for Thymalfasin Powder

This protocol is based on the standard reconstitution of a 1.6 mg vial of **Thymalfasin**. Adjustments may be necessary for different product sizes.

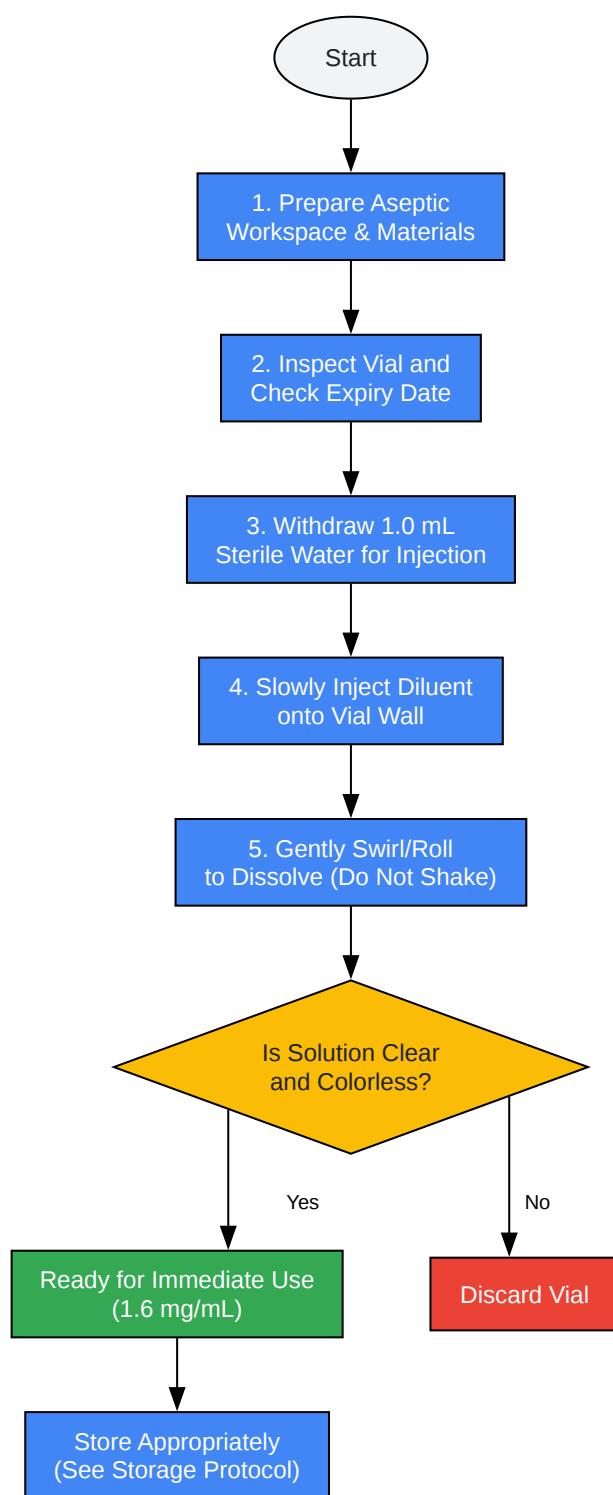
Materials:

- Vial of lyophilized **Thymalfasin** (1.6 mg)
- Provided diluent (1.0 mL Sterile Water for Injection)
- Sterile syringe (e.g., 3 mL) with a sterile needle
- Alcohol swabs
- Puncture-resistant sharps container

Procedure:

- Preparation: Ensure a clean, aseptic work area. Allow the **Thymalfasin** vial and diluent to reach room temperature before reconstitution.

- Inspection: Visually inspect the **Thymalfasin** vial for any cracks or defects. Check the expiration date.
- Diluent Aspiration: Using a sterile syringe, withdraw 1.0 mL of Sterile Water for Injection from the ampoule provided.
- Reconstitution: Carefully insert the needle through the center of the rubber stopper of the **Thymalfasin** vial. Slowly inject the 1.0 mL of diluent, directing the stream against the glass wall of the vial to minimize foaming.
- Dissolution: Gently swirl or roll the vial until the powder is completely dissolved. Do not shake, as this can cause the peptide to denature or foam.
- Final Inspection: The reconstituted solution should be clear and colorless. Do not use if the solution is cloudy, contains particulate matter, or is discolored.
- Administration/Use: The final concentration of the reconstituted solution is 1.6 mg/mL. For clinical and immediate applications, the solution should be used promptly after preparation.

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Caption: Workflow for the reconstitution of lyophilized **Thymalfasin** powder.

Storage and Stability

Proper storage is critical to maintain the integrity and activity of **Thymalfasin**.

Condition	Lyophilized Powder	Reconstituted Solution
Short-Term Storage	2°C to 8°C (36°F to 46°F)	Use immediately. For research, store at 4°C for 2-7 days.
Long-Term Storage	Below -18°C (desiccated)	Store below -18°C. For extended stability, add a carrier protein (e.g., 0.1% HSA or BSA). Avoid freeze-thaw cycles.

Experimental Protocol: Quality Control by RP-HPLC

To ensure the purity of reconstituted **Thymalfasin**, Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) can be performed.

Objective: To determine the purity of the **Thymalfasin** peptide.

Methodology:

- Sample Preparation: Dilute the reconstituted **Thymalfasin** solution to a final concentration of approximately 100 µg/mL using an appropriate aqueous buffer (e.g., 0.1% Trifluoroacetic Acid in water).
- Chromatographic Conditions:
 - Column: C18 column (e.g., 4.6 x 250 mm, 5 µm particle size).
 - Mobile Phase A: 0.1% TFA in Water.
 - Mobile Phase B: 0.1% TFA in Acetonitrile.
 - Gradient: A linear gradient from 5% to 60% Mobile Phase B over 30 minutes.
 - Flow Rate: 1.0 mL/min.

- Detection: UV at 214 nm.
- Injection Volume: 20 μ L.
- Analysis: The purity is calculated by integrating the area of the main peptide peak and expressing it as a percentage of the total peak area. A purity of >99% is typically expected for research-grade **Thymalfasin**.

Experimental Protocol: In Vitro Bioassay

This assay evaluates the biological activity of reconstituted **Thymalfasin** by measuring its ability to induce T-cell proliferation.

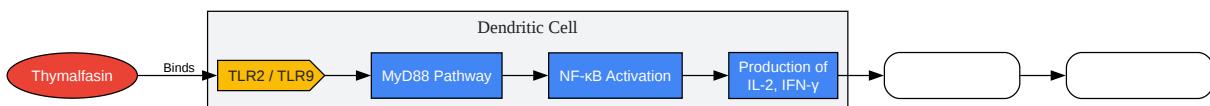
Objective: To confirm the immunomodulatory activity of reconstituted **Thymalfasin**.

Methodology:

- Cell Culture: Isolate human Peripheral Blood Mononuclear Cells (PBMCs) from a healthy donor using Ficoll-Paque density gradient centrifugation.
- Assay Setup:
 - Plate PBMCs in a 96-well plate at a density of 2×10^5 cells/well in complete RPMI-1640 medium.
 - Add reconstituted **Thymalfasin** at various concentrations (e.g., 0.1, 1, 10, 100 ng/mL).
 - Include a positive control (e.g., Phytohemagglutinin, PHA) and a negative control (medium only).
- Incubation: Incubate the plate for 72 hours at 37°C in a 5% CO₂ incubator.
- Proliferation Measurement: Add a proliferation reagent (e.g., WST-1 or MTT) to each well and incubate for an additional 4 hours. Measure the absorbance at the appropriate wavelength using a microplate reader.
- Analysis: An increase in absorbance in **Thymalfasin**-treated wells compared to the negative control indicates T-cell proliferation and confirms the biological activity of the peptide.

Mechanism of Action

The mechanism of action for **Thymalfasin** is not fully elucidated but is centered on its ability to modulate the immune system, primarily by augmenting T-cell function. It promotes the differentiation and maturation of T-cell precursors and increases the production of Th1-associated cytokines like IL-2 and IFN- γ . Recent studies show that **Thymalfasin** can act as an agonist for Toll-like receptors (TLR), particularly TLR2 and TLR9 on dendritic cells, which triggers downstream signaling pathways that activate the adaptive immune response.



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Caption: Simplified signaling pathway of **Thymalfasin** via Toll-like receptors.

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